

physical and chemical properties of fluxapyroxad technical grade

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Fluxapyroxad*

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Fluxapyroxad Technical Grade: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Fluxapyroxad is a broad-spectrum pyrazole-carboxamide fungicide belonging to the chemical class of succinate dehydrogenase inhibitors (SDHIs).^{[1][2][3][4]} It is a systemic fungicide with preventative and curative properties, effective against a wide range of fungal pathogens in various crops.^{[3][4]} The technical grade active ingredient is the basis for formulated end-use products. This guide provides an in-depth overview of the core physical and chemical properties of **fluxapyroxad** technical grade, detailed experimental protocols for their determination, and a visualization of its mechanism of action.

Chemical and Physical Properties

The physical and chemical properties of **fluxapyroxad** technical grade are crucial for understanding its environmental fate, behavior, and for the development of effective formulations. The following tables summarize the key quantitative data.

Table 1: General and Physical Properties of Fluxapyroxad

Property	Value	Reference
Common Name	Fluxapyroxad	[1][2]
IUPAC Name	3-(difluoromethyl)-1-methyl-N-(3',4',5'-trifluoro[1,1'-biphenyl]-2-yl)-1H-pyrazole-4-carboxamide	[1][2]
CAS Number	907204-31-3	[1][2]
Molecular Formula	C ₁₈ H ₁₂ F ₅ N ₃ O	[1][2]
Molecular Weight	381.31 g/mol	[1][2]
Physical Form	White to beige solid (fine crystalline powder)	[1][2]
Odor	Odorless	[1]
Melting Point	156.8 °C	[1][2]
Decomposition Temperature	~230 °C	[1][2]
Density	1.47 g/cm ³ (at 20 °C)	[1]
Vapor Pressure	2.7 x 10 ⁻⁹ Pa (at 20 °C); 8.1 x 10 ⁻⁹ Pa (at 25 °C)	[1]

Table 2: Solubility Properties of Fluxapyroxad

Property	Value (at 20 °C)	Reference
Water Solubility	3.78 mg/L (pH 4.01)3.88 mg/L (pH 5.84)3.44 mg/L (pH 7.00)3.84 mg/L (pH 9.00)	[1]
Solubility in Organic Solvents	Acetone: >250 g/LAcetonitrile: 167.6 g/LDichloromethane: 146.1 g/LEthyl acetate: 123.3 g/LMethanol: 53.4 g/LToluene: 20.0 g/Ln-Octanol: 4.69 g/Ln-Heptane: 0.106 g/L	[1][2]
Partition Coefficient (n-octanol/water)	log K _{ow} = 3.09	[1]

Table 3: Stability and Spectroscopic Properties of Fluxapyroxad

Property	Value	Reference
Hydrolysis	Stable in aqueous solutions at pH 4, 7, and 9.	[1][3]
Aqueous Photolysis	Not a significant degradation pathway.	[1]
Storage Stability	Stable for at least two years under normal storage conditions.	[1]
UV Absorption (at pH 5.9)	$\epsilon = 44100 \text{ L mol}^{-1} \text{ cm}^{-1}$ at 193 nm $\epsilon = 24010 \text{ L mol}^{-1} \text{ cm}^{-1}$ at 230 nm $\epsilon = 978 \text{ L mol}^{-1} \text{ cm}^{-1}$ at 290 nm	[1]

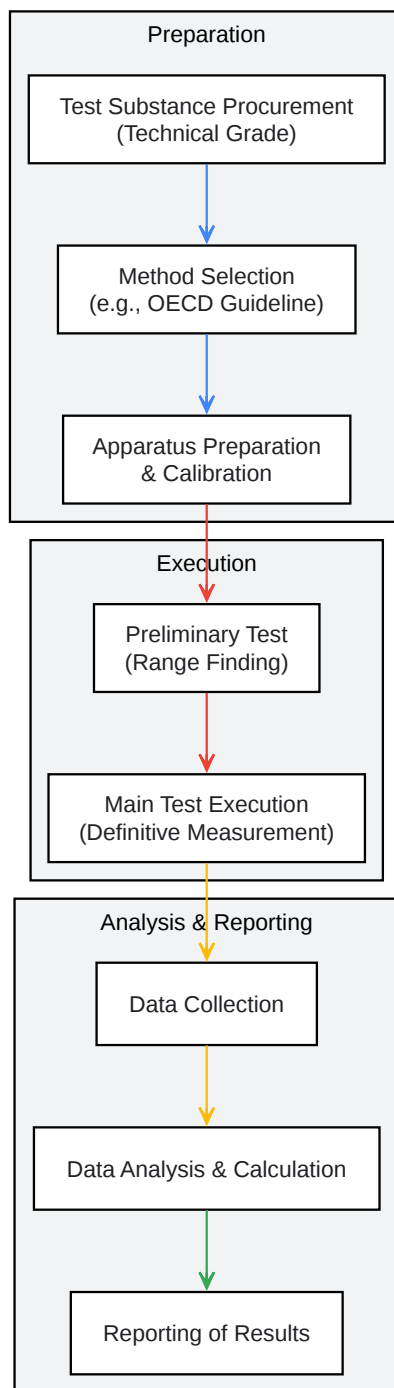
Experimental Protocols

The determination of the physical and chemical properties of chemical substances is standardized through internationally recognized guidelines, such as those published by the Organisation for Economic Co-operation and Development (OECD). These protocols ensure data quality and comparability across different laboratories.

Generic Experimental Workflow

The following diagram illustrates a generalized workflow for the determination of a physicochemical property according to OECD guidelines.

Generic Experimental Workflow for Physicochemical Property Determination

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Caption: General workflow for determining a physicochemical property.

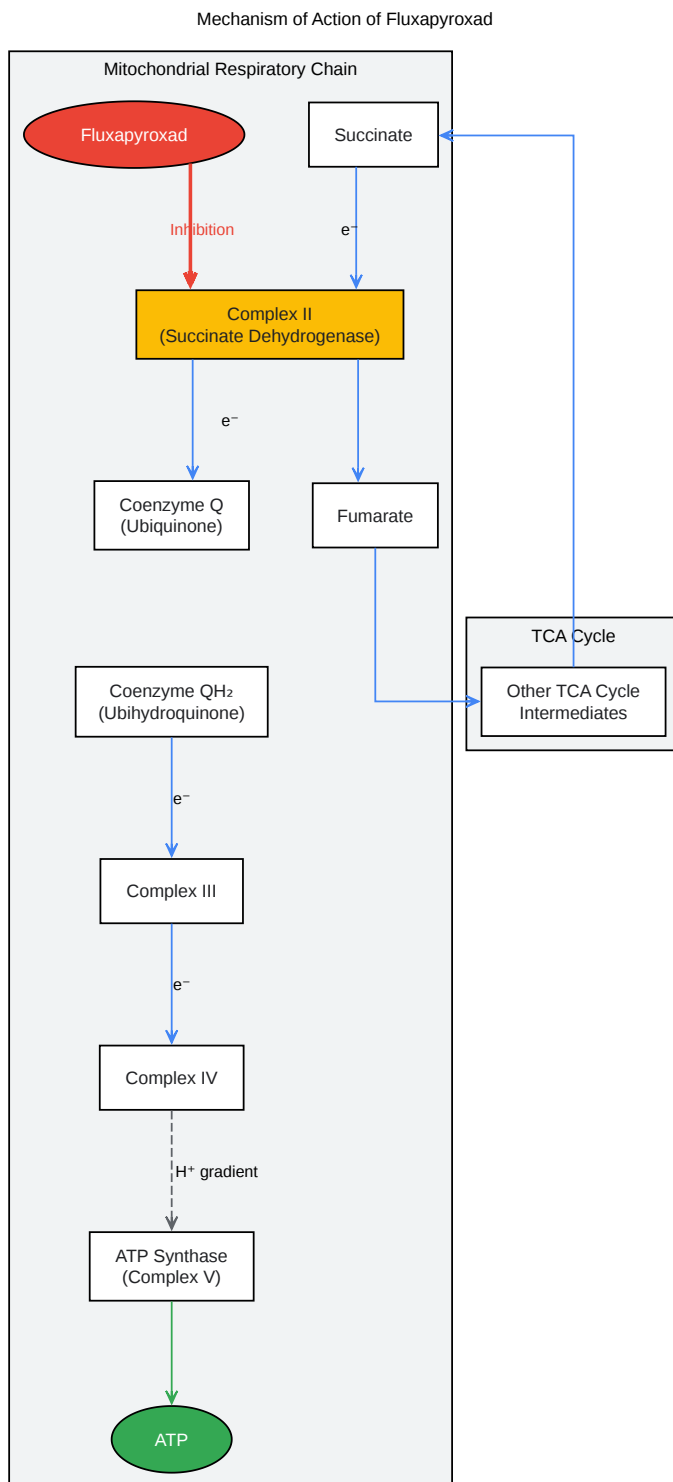
Key Experimental Methodologies

- **Melting Point/Melting Range (OECD 102):** The melting point is determined by heating a small, powdered sample of the substance and observing the temperature at which the phase transition from solid to liquid occurs. Common methods include the capillary tube method (in a liquid bath or metal block), hot-stage microscopy, and differential scanning calorimetry (DSC). The reported value is often a range, indicating the temperatures of the initial and final stages of melting.
- **Density of Solids (OECD 109):** The density of a solid can be determined using methods such as the pycnometer method or the hydrostatic balance. The pycnometer method involves measuring the mass of the substance and the volume it displaces in a liquid of known density. The hydrostatic balance determines the density from the difference in the weight of the sample in air and when submerged in a liquid of known density.
- **Vapor Pressure (OECD 104):** Vapor pressure, a measure of a substance's volatility, can be determined by several methods depending on the expected pressure range. For substances with very low vapor pressure like **fluxapyroxad**, methods such as the gas saturation method or effusion methods (Knudsen cell or isothermal thermogravimetry) are typically employed. These methods measure the mass of substance transported by a known volume of gas or escaping through a small orifice over time.
- **Water Solubility (OECD 105):** The water solubility is determined by establishing a saturated solution of the substance in water at a constant temperature. The concentration of the substance in the aqueous phase is then measured analytically. The two primary methods are the column elution method (for poorly soluble substances) and the flask method (for more soluble substances). Given **fluxapyroxad**'s low water solubility, the column elution method is appropriate.
- **Partition Coefficient (n-octanol/water) (OECD 107 & 117):** The n-octanol/water partition coefficient (K_{ow}) is a measure of a substance's lipophilicity. It can be determined by the shake-flask method (OECD 107), where the substance is partitioned between n-octanol and water, and the concentrations in both phases are measured. Alternatively, the HPLC method (OECD 117) can be used, which correlates the retention time of the substance on a reverse-phase column with the log K_{ow} of standard compounds.

- **Hydrolysis as a Function of pH (OECD 111):** This test evaluates the abiotic degradation of a substance in water at different pH levels (typically 4, 7, and 9). Sterile aqueous buffer solutions containing the test substance are incubated in the dark at a constant temperature. The concentration of the substance is measured over time to determine the rate of hydrolysis.
- **Phototransformation of Chemicals in Water (OECD 316):** This study assesses the degradation of a chemical due to direct absorption of light. A solution of the test substance in pure water is exposed to a light source that simulates natural sunlight. The concentration of the substance is monitored over time to determine the rate of phototransformation. Dark controls are run in parallel to differentiate between photochemical and other degradation processes.

Mechanism of Action

Fluxapyroxad's fungicidal activity stems from its ability to inhibit succinate dehydrogenase (SDH), also known as Complex II, in the mitochondrial respiratory chain of fungi.^{[1][2][3][4]} This inhibition disrupts the tricarboxylic acid (TCA) cycle and electron transport, leading to a cessation of energy production (ATP synthesis) and the depletion of essential building blocks for cellular components.^{[1][5]} This ultimately results in the inhibition of spore germination, germ tube elongation, and mycelial growth.^{[1][2][3]}



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Caption: **Fluxapyroxad** inhibits Complex II of the mitochondrial respiratory chain.

Conclusion

This technical guide provides a consolidated resource on the fundamental physical and chemical properties of **fluxapyroxad** technical grade. The data, presented in a structured format, alongside references to standardized experimental protocols, offers a valuable tool for researchers, scientists, and professionals in drug and pesticide development. A clear understanding of these properties is essential for the safe handling, effective formulation, and environmental risk assessment of this important fungicide.

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